

# Methyl 2-bromo-3-methylbenzoate: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Methyl 2-bromo-3-methylbenzoate

Cat. No.: B146986

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **Methyl 2-bromo-3-methylbenzoate** (CAS No. 131001-86-0). The information is intended for professionals in research and drug development who may handle this compound. This document outlines the known hazards, provides recommendations for safe handling and storage, and details emergency procedures.

## Hazard Identification and Classification

**Methyl 2-bromo-3-methylbenzoate** is classified as a hazardous chemical. All personnel should be fully aware of its potential risks before handling. The primary hazards are skin, eye, and potential respiratory irritation.<sup>[1][2]</sup>

## GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following classification:

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)<sup>[1][2]</sup>
- Serious Eye Damage/Eye Irritation: Category 2 (Causes serious eye irritation)<sup>[1][2]</sup>
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation)<sup>[2]</sup>

## Hazard Pictograms and Signal Word

- Pictogram:
  - GHS07: Exclamation Mark[2]
- Signal Word:
  - Warning[1][2]

## Hazard and Precautionary Statements

- Hazard Statements:
  - H315: Causes skin irritation.[1][2]
  - H319: Causes serious eye irritation.[1][2]
  - H335: May cause respiratory irritation.[2]
- Precautionary Statements:
  - Prevention: P261, P264, P271, P280[2]
  - Response: P302+P352, P304+P340, P305+P351+P338, P319, P321, P332+P317, P337+P317, P362+P364[1][2]
  - Storage: P403+P233, P405
  - Disposal: P501

## Data Presentation

Quantitative data for **Methyl 2-bromo-3-methylbenzoate** is summarized below. Note that specific quantitative toxicological data, such as LD50 and LC50 values, are not readily available in the public domain for this specific compound.

## Table 1: Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	131001-86-0	TCI, Fisher Scientific
Molecular Formula	C <sub>9</sub> H <sub>9</sub> BrO <sub>2</sub>	TCI, PubChem
Molecular Weight	229.07 g/mol	PubChem
Appearance	Colorless to light yellow to light orange clear liquid	TCI
Boiling Point	267.4 ± 20.0 °C (Predicted)	ECHEMI
Density	1.433 ± 0.06 g/cm <sup>3</sup> (Predicted)	ECHEMI
Flash Point	115.5 °C	ECHEMI
Water Solubility	Slightly soluble in water	ChemicalBook
Purity	>98.0% (GC)	TCI

## Table 2: Toxicological and Hazard Information

Parameter	Information	Source(s)
Acute Toxicity	No data available.	-
Skin Corrosion/Irritation	Causes skin irritation (Category 2). There may be irritation and redness at the site of contact.	TCI, Shanghai Canbi Pharma
Serious Eye Damage/Irritation	Causes serious eye irritation (Category 2). There may be irritation and redness. The eyes may water profusely.	TCI, Shanghai Canbi Pharma
Respiratory Sensitization	No data available.	-
Skin Sensitization	No data available.	-
Germ Cell Mutagenicity	No data available.	-
Carcinogenicity	No data available.	-
Reproductive Toxicity	No data available.	-
STOT-Single Exposure	May cause respiratory irritation (Category 3). There may be irritation of the throat with a feeling of tightness in the chest. Exposure may cause coughing or wheezing.	Shanghai Canbi Pharma
STOT-Repeated Exposure	No data available.	-
Aspiration Hazard	No data available.	-

## Experimental Protocols

### Synthesis of Methyl 2-bromo-3-methylbenzoate

The following protocol is adapted from established synthetic procedures.

Materials:

- 2-bromo-3-methylbenzoic acid (5 g, 23.2 mmol)
- Anhydrous methanol (100 mL)
- Concentrated sulfuric acid (0.5 mL)
- Dichloromethane (50 mL)
- Saturated sodium bicarbonate solution (30 mL)
- Anhydrous sodium sulfate

#### Procedure:

- A solution of 2-bromo-3-methylbenzoic acid (5 g, 23.2 mmol) and concentrated sulfuric acid (0.5 mL) in anhydrous methanol (100 mL) is prepared in a suitable reaction vessel.
- The mixture is heated to reflux and maintained for 20 hours.
- Upon completion of the reaction, the solvent is removed by concentration under reduced pressure using a rotary evaporator.
- The resulting residue is dissolved in dichloromethane (50 mL).
- The organic solution is washed with a saturated sodium bicarbonate solution (30 mL) to neutralize any remaining acid.
- The organic phase is then dried over anhydrous sodium sulfate.
- The dried solution is filtered and concentrated again under reduced pressure by rotary evaporator to yield **Methyl 2-bromo-3-methylbenzoate**.

## Safety and Handling Precautions

### Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, especially when handling larger quantities or when there is a potential for aerosol generation.

- Ensure that safety showers and eyewash stations are readily accessible and in good working order.

## Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- Skin Protection:
  - Wear a lab coat to protect against skin exposure.
  - Chemically resistant gloves (e.g., nitrile) should be worn at all times. Inspect gloves for any signs of degradation before use.
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

## Safe Handling Workflow

The following diagram illustrates the recommended workflow for the safe handling of **Methyl 2-bromo-3-methylbenzoate**.

## Safe Handling Workflow for Methyl 2-bromo-3-methylbenzoate

## Preparation

Review Safety  
Data Sheet

Wear Appropriate PPE  
(Goggles, Gloves, Lab Coat)

Ensure Fume Hood is On  
and Area is Clear

In Fume Hood

## Handling

Weigh or Measure  
Required Amount

Conduct Experiment

Store in Tightly Closed  
Container in a Cool,  
Ventilated Area

## Cleanup &amp; Disposal

Decontaminate Glassware  
and Work Surfaces

Dispose of Waste in  
Designated Chemical  
Waste Container

Remove PPE Correctly

Wash Hands Thoroughly

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Caption: Workflow for the safe handling of **Methyl 2-bromo-3-methylbenzoate**.

# Emergency Procedures

## First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.<sup>[1]</sup>
- In case of skin contact: Immediately wash skin with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.<sup>[1]</sup>
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing. If respiratory irritation or other symptoms occur, seek medical attention.
- If swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek medical attention.

## Spill Response

- Minor Spills:
  - Alert personnel in the immediate area.
  - Ensure adequate ventilation and wear appropriate PPE.
  - Absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand, or earth).
  - Collect the absorbed material into a designated, labeled waste container.
  - Clean the spill area with a suitable decontaminating agent.
- Major Spills:
  - Evacuate the area immediately.
  - Alert others and contact your institution's emergency response team.
  - Do not attempt to clean up a large spill without proper training and equipment.



## Fire-Fighting Measures

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific hazards arising from the chemical: In case of fire, hazardous decomposition products such as carbon monoxide, carbon dioxide, and hydrogen bromide may be produced.<sup>[2]</sup>
- Protective equipment for firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

## Storage and Disposal

### Storage

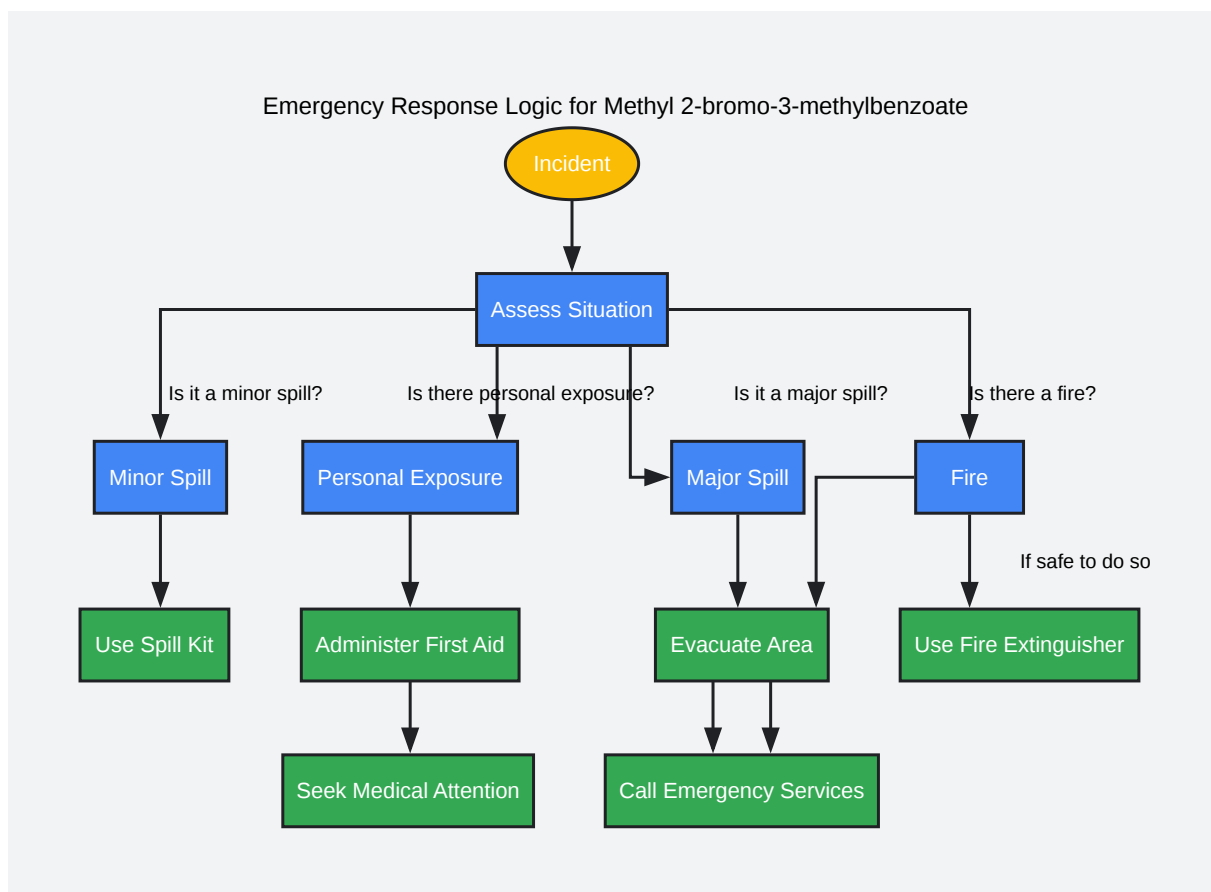
- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

### Disposal

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.
- Do not dispose of down the drain.

## Logical Relationships in Emergency Response

The following diagram illustrates the logical flow of actions in the event of an emergency involving **Methyl 2-bromo-3-methylbenzoate**.



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Caption: Logical decision-making process for emergency situations.

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## References

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